

# 3-Fluoro-4-methylaniline structural information and SMILES

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## Compound of Interest

Compound Name: 3-Fluoro-4-methylaniline

Cat. No.: B1361354

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## An In-depth Technical Guide to 3-Fluoro-4-methylaniline

This technical guide provides comprehensive structural information, physicochemical properties, and a representative synthesis protocol for **3-Fluoro-4-methylaniline**. The content is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis.

## Core Structural and Physical Properties

**3-Fluoro-4-methylaniline** is an aromatic amine featuring a fluorine substituent, which enhances its chemical reactivity.<sup>[1]</sup> It serves as a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.<sup>[1]</sup> The key identifiers and physicochemical properties are summarized in the table below for clear reference and comparison.

Identifier/Property	Value
IUPAC Name	3-Fluoro-4-methylaniline
Synonyms	4-Amino-2-fluorotoluene, 3-Fluoro-p-toluidine
CAS Number	452-77-7
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FN
Molecular Weight	125.15 g/mol
SMILES String	CC1=C(C=C(C=C1)N)F[2]
Appearance	Light yellow to brown powder or lump; may appear as a clear pale yellow to brownish liquid after melting.
Melting Point	30-35 °C
Boiling Point	93 °C (at 12 mmHg)
Density	1.093 g/mL (at 25 °C)

## Experimental Protocols

### Synthesis of 3-Fluoro-4-methylaniline from 2-Fluoro-4-nitrotoluene

A general and effective method for the synthesis of **3-Fluoro-4-methylaniline** is the reduction of the corresponding nitro compound, 2-Fluoro-4-nitrotoluene. The following protocol is a representative example of this transformation.

#### Materials:

- 2-Fluoro-4-nitrotoluene (starting material, 0.60 mmol)
- Toluene, freshly distilled (0.6 mL)
- Indium triiodide (InI<sub>3</sub>, 14.9 mg, 0.030 mmol)
- 1,1,3,3-Tetramethyldisiloxane (TMDS, 318 µL, 1.80 mmol)

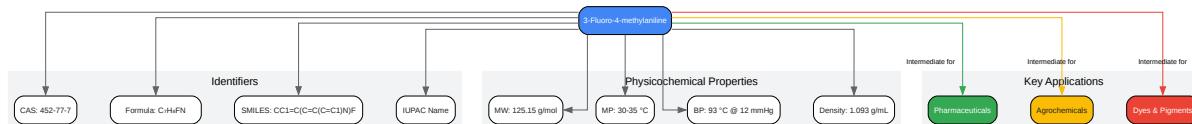
- Ethyl acetate (EtOAc)
- Aqueous sodium bicarbonate (NaHCO<sub>3</sub>)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography

Procedure:

- To a reaction vial, add freshly distilled toluene (0.6 mL), 2-Fluoro-4-nitrotoluene (0.60 mmol), indium triiodide (14.9 mg, 0.030 mmol), and 1,1,3,3-tetramethyldisiloxane (318  $\mu$ L, 1.80 mmol).[3]
- Seal the vial with a polytetrafluoroethylene (PTFE) septum.[3]
- Stir the mixture at a bath temperature of 60 °C.[3]
- Monitor the progress of the reaction using thin-layer chromatography (TLC).[3]
- Upon completion of the reaction, add 5 mL of aqueous sodium bicarbonate (NaHCO<sub>3</sub>) to the mixture.[3]
- Extract the aqueous layer with ethyl acetate (3 x 6 mL).[3]
- Combine the organic phases and dry over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>).[3]
- Filter the mixture and concentrate the filtrate under reduced pressure.[3]
- Purify the crude product by silica gel column chromatography to obtain the final product, **3-Fluoro-4-methylaniline**.[3]

## Visualization of Key Information

The following diagram illustrates the core relationships between the identifiers, properties, and primary applications of **3-Fluoro-4-methylaniline**.



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Caption: Key identifiers, properties, and applications of **3-Fluoro-4-methylaniline**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. PubChemLite - 3-fluoro-4-methylaniline (C7H8FN) [pubchemlite.lcsb.uni.lu]
- 3. 3-Fluoro-4-methylaniline synthesis - chemicalbook [chemicalbook.com]
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